

A Comprehensive Technical Guide to 3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid
Cat. No.:	B181783

[Get Quote](#)

Abstract: This document provides an in-depth technical overview of **3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid**, a key intermediate in organic and medicinal chemistry. It details the compound's chemical identity, physicochemical properties, and spectroscopic characteristics. A significant focus is placed on its role as a precursor in the synthesis of pharmaceuticals, with a detailed experimental protocol for the synthesis of a closely related derivative, 3-(2-bromo-4,5-dimethoxyphenyl)propanenitrile, which is a crucial step in the production of Ivabradine. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Properties

3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid is an organic compound featuring a propanoic acid group attached to a brominated and dimethoxylated benzene ring.^[1] The substitution pattern on the aromatic ring, including the bromine atom and two methoxy groups, significantly influences its chemical reactivity and makes it a valuable building block in multi-step organic synthesis.^[1]

Structural Formula:

Table 1: Chemical Identifiers and Properties

Property	Value	Reference
IUPAC Name	3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid	[1]
Synonyms	Benzene propanoic Acid, 2-Bromo-4,5-Dimethoxy-	[1]
CAS Number	52679-49-9	[1]
Molecular Formula	C ₁₁ H ₁₃ BrO ₄	[1]
Molecular Weight	289.12 g/mol	[1]
SMILES	COc1cc(CCC(=O)O)c(cc1OC)Br	[1]
InChI Key	InChI=1/C11H13BrO4/c1-15-9-5-7(3-4-11(13)14)8(12)6-10(9)16-2/h5-6H,3-4H2,1-2H3,(H,13,14)	[1]

Synthesis and Experimental Protocols

This compound is a critical intermediate. While its direct synthesis is not extensively detailed in the provided literature, a closely related and industrially significant process is the synthesis of its nitrile analogue, 3-(2-bromo-4,5-dimethoxyphenyl)propanenitrile, which is a direct precursor to the drug Ivabradine.[\[2\]](#)[\[3\]](#) The synthesis pathway typically starts from 3,4-dimethoxybenzaldehyde.[\[3\]](#)

Experimental Protocol: Synthesis of 2-Bromo-4,5-dimethoxybenzaldehyde (Precursor)

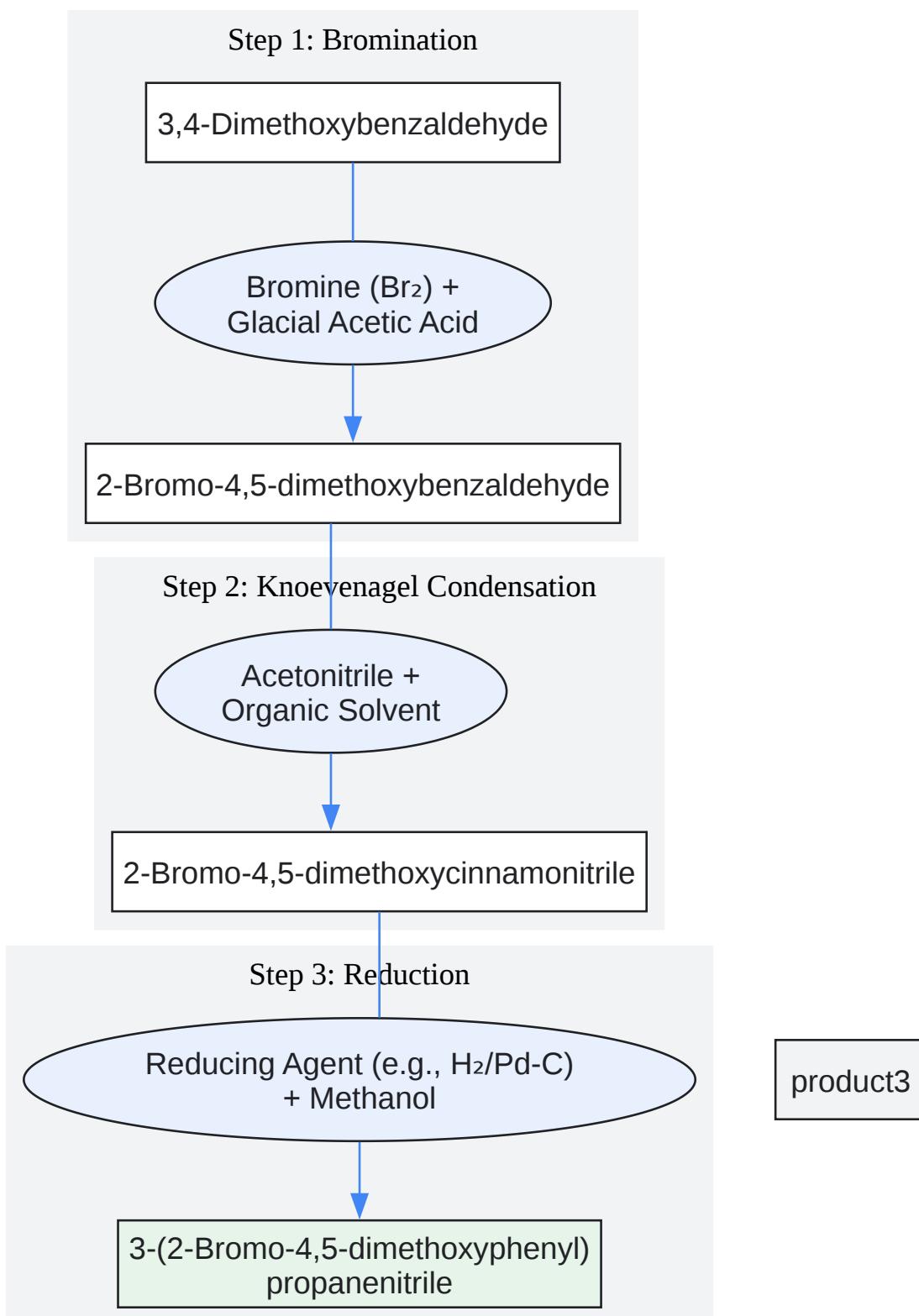
A common precursor for the propanoic acid derivative is the corresponding aldehyde.

- Starting Material: (3,4-Dimethoxyphenyl)methanol or 3,4-dimethoxybenzaldehyde.[\[2\]](#)[\[3\]](#)
- Bromination: Dissolve the starting material (e.g., 101.5 mmol of (3,4-Dimethoxyphenyl)methanol) in 80 mL of glacial acetic acid.[\[2\]](#)

- Reagent Addition: At 0°C, add a solution of bromine (116.8 mmol) in 18 mL of glacial acetic acid over a period of 30 minutes.[2]
- Reaction: Stir the mixture for 3 hours, then allow it to return to room temperature overnight to allow for complete precipitation of the product.[2]
- Isolation: The precipitate, 2-bromo-4,5-dimethoxybenzaldehyde, is collected by filtration, washed with methanol, and can be further purified by recrystallization from methanol.[2][3]

Logical Workflow for Synthesis of a Key Derivative

The following diagram illustrates the synthetic pathway from the brominated aldehyde to the propanenitrile derivative, a key step in the synthesis of Ivabradine.[2]



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for 3-(2-Bromo-4,5-dimethoxyphenyl)propanenitrile.

Spectroscopic Data

While specific spectra for **3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid** were not found, the expected NMR signals can be predicted based on its structure and data from similar compounds.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 2: Predicted ^1H NMR Spectral Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~10.0 - 12.0	Singlet (broad)	1H	Carboxylic acid proton (-COOH)
~7.0	Singlet	1H	Aromatic proton (C3-H)
~6.8	Singlet	1H	Aromatic proton (C6-H)
~3.8	Singlet	3H	Methoxy protons (-OCH ₃)
~3.7	Singlet	3H	Methoxy protons (-OCH ₃)
~2.9	Triplet	2H	Methylene protons alpha to aryl group
~2.6	Triplet	2H	Methylene protons alpha to carboxyl group

Biological Activity and Applications

The primary and most well-documented application of **3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid** and its derivatives is as a crucial intermediate in the synthesis of Ivabradine.[\[2\]](#) Ivabradine is a medication used for the symptomatic treatment of heart-related chest pain and heart failure.

While this specific bromo-derivative is not primarily studied for its direct biological effects, structurally related phenylpropanoic acids have been investigated for various activities. For instance, certain dimethoxyphenylpropionic acid derivatives have shown anti-inflammatory properties by reducing the production of nitric oxide (NO) and prostaglandin E2 (PGE2).^[7] Furthermore, other derivatives of related propanoic acids have been explored for potential antioxidant and anticancer activities.^{[8][9]} These findings suggest that while the title compound is mainly a synthetic intermediate, its core structure is of interest in medicinal chemistry. Halogenated compounds, particularly brominated ones, are also known to be produced by marine algae and can exhibit a wide range of antimicrobial activities.^[10]

Safety and Handling

As with all laboratory chemicals, **3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid** should be handled with appropriate care.

- Personal Protective Equipment (PPE): Use of safety glasses, gloves, and a lab coat is recommended.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Use in a well-ventilated area.
- Storage: Store in a cool, dry place away from incompatible materials.

This compound is intended for research and development purposes only.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 52679-49-9: 3-(2-bromo-4,5-dimethoxyphenyl)propanoic a... [cymitquimica.com]
- 2. CN103848757A - Process for synthesis of 3-(2-bromo-4,5-dimethoxyphenyl)propanenitrile, and application in synthesis of ivabradine - Google Patents [patents.google.com]

- 3. CN101407474A - Preparation of 2-bromo-4,5-dimethoxy benzenepropanenitrile - Google Patents [patents.google.com]
- 4. 3-(2-METHOXYPHENYL)PROPIONIC ACID(6342-77-4) 13C NMR [m.chemicalbook.com]
- 5. 3-(4-Methoxyphenyl)propionic acid(1929-29-9) 1H NMR [m.chemicalbook.com]
- 6. 3-(4-HYDROXY-3-METHOXYPHENYL)PROPIONIC ACID(1135-23-5) 1H NMR [m.chemicalbook.com]
- 7. 3-(2,5-Dimethoxyphenyl)propionic Acid | High Purity [benchchem.com]
- 8. Antioxidant and Anticancer Activity of Novel Derivatives of 3-[(4-Methoxyphenyl)amino]propanehydrazide - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Identification of 3-((4-Hydroxyphenyl)amino)propanoic Acid Derivatives as Anticancer Candidates with Promising Antioxidant Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3-(2-Bromo-4,5-dimethoxyphenyl)propanoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181783#3-2-bromo-4-5-dimethoxyphenyl-propanoic-acid-structural-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com